

What are the physicochemical properties of Hexadecyl 3-methylbutanoate?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hexadecyl 3-methylbutanoate

Cat. No.: B15366961

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of Hexadecyl 3-methylbutanoate

For Researchers, Scientists, and Drug Development Professionals

Abstract

Hexadecyl 3-methylbutanoate, also known as cetyl isovalerate, is a fatty acid ester. Fatty acid esters are a diverse class of organic compounds with wide-ranging applications in the pharmaceutical, cosmetic, and food industries. This technical guide provides a comprehensive overview of the known and estimated physicochemical properties of **Hexadecyl 3-methylbutanoate**. Due to a lack of direct experimental data for this specific ester, properties are estimated based on trends observed in homologous and analogous compounds. This document also outlines a standard experimental protocol for the determination of a key physicochemical property and presents a conceptual diagram relevant to the applications of fatty acid esters.

Introduction

Hexadecyl 3-methylbutanoate is the ester formed from the reaction of hexadecanol (cetyl alcohol) and 3-methylbutanoic acid (isovaleric acid). Its structure consists of a 16-carbon alkyl chain (hexadecyl) attached to the carboxyl group of 3-methylbutanoate. This structure imparts significant hydrophobicity to the molecule. Fatty acid esters, in general, are known for their emollient, solvent, and flavoring properties. The specific properties of **Hexadecyl 3-**

methylbutanoate are expected to be influenced by its long alkyl chain and the branched nature of the acyl group.

Physicochemical Properties

The following table summarizes the estimated physicochemical properties of **Hexadecyl 3-methylbutanoate**. These values are extrapolated from data available for structurally related compounds, such as hexyl 3-methylbutanoate and other long-chain fatty acid esters.

Property	Estimated Value	Source/Basis for Estimation
Molecular Formula	C ₂₁ H ₄₂ O ₂	Based on the properties of cetyl alcohol and other long-chain esters.
Molecular Weight	326.56 g/mol	
Appearance	Waxy solid at room temperature	
Melting Point	Not available (Expected to be a low-melting solid)	Boiling points of esters increase with molecular weight. [1]
Boiling Point	> 300 °C (at 760 mmHg)	
Density	~0.86 g/cm ³ at 25°C	
Solubility in Water	Practically insoluble	The long hydrocarbon chain results in very low water solubility. [1]
Solubility in Organic Solvents	Soluble in alcohols, ethers, and other nonpolar solvents	Fatty acid esters are generally soluble in organic solvents.
logP (Octanol-Water Partition Coefficient)	> 7	Estimated based on the high lipophilicity of the molecule.

Experimental Protocols

The determination of the physicochemical properties of a compound like **Hexadecyl 3-methylbutanoate** involves various standardized experimental techniques. Below is a detailed methodology for the determination of density.

Determination of Density using a Hydrometer (Based on ISO 3675:1998)

Objective: To determine the density of liquid **Hexadecyl 3-methylbutanoate** at a specified temperature.

Apparatus:

- Calibrated hydrometer suitable for the expected density range.
- A clear, cylindrical container (hydrometer cylinder) of appropriate size.
- A calibrated thermometer with required precision.
- A constant temperature bath.

Procedure:

- If **Hexadecyl 3-methylbutanoate** is solid at room temperature, it must be heated to a temperature where it is completely liquid and homogenous.
- The liquid sample is brought to the desired measurement temperature using the constant temperature bath.
- The hydrometer cylinder is filled with the liquid sample to a level that will allow the hydrometer to float freely without touching the bottom or sides.
- The hydrometer is gently lowered into the liquid, ensuring it does not touch the sides of the cylinder. It should be given a slight spin to ensure it is floating freely.
- Once the hydrometer has settled and is stationary, the density reading is taken at the point where the surface of the liquid meets the scale of the hydrometer. The reading should be

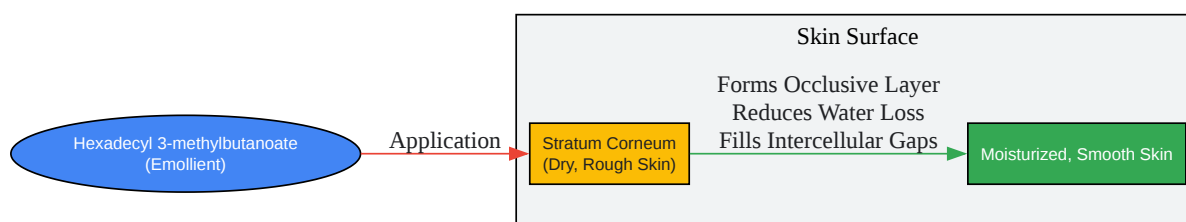
taken at the bottom of the meniscus for transparent liquids.

- The temperature of the sample is recorded immediately before and after the density reading.
- The measurement is repeated at least twice, and the average value is reported.

Calculation: The density is read directly from the hydrometer scale. Corrections for temperature may be necessary if the measurement temperature deviates from the reference temperature.

Conceptual Applications and Relevant Pathways

While specific signaling pathways for **Hexadecyl 3-methylbutanoate** are not documented, fatty acid esters are well-known for their use in topical formulations as emollients. The following diagram illustrates the functional role of such esters in skincare.

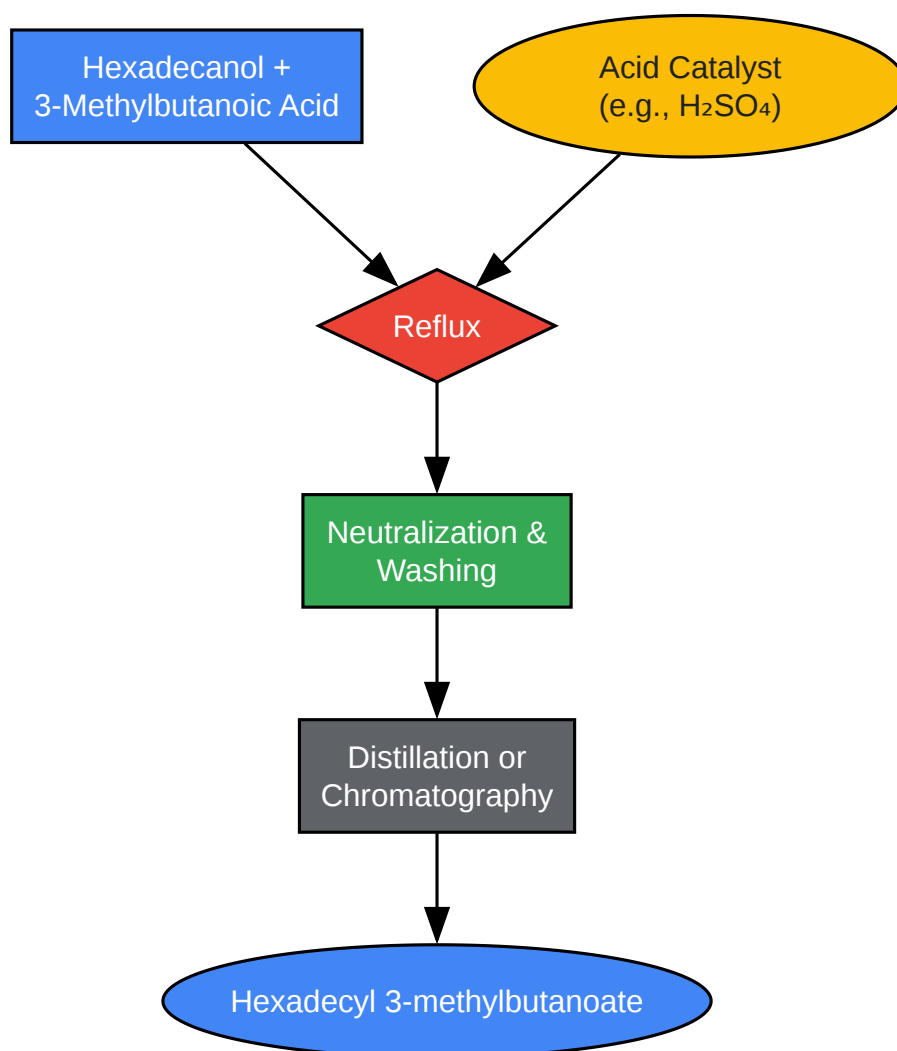


[Click to download full resolution via product page](#)

Caption: Action of **Hexadecyl 3-methylbutanoate** as an emollient.

Synthesis Workflow

The synthesis of **Hexadecyl 3-methylbutanoate** is typically achieved through Fischer esterification. The following diagram outlines the general workflow for this synthesis.



[Click to download full resolution via product page](#)

Caption: Fischer esterification workflow for synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sec-heptyl isovalerate, 238757-71-6 [thegoodscentscompany.com]

- To cite this document: BenchChem. [What are the physicochemical properties of Hexadecyl 3-methylbutanoate?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15366961#what-are-the-physicochemical-properties-of-hexadecyl-3-methylbutanoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com